

5-Chloro-2-hydroxypyrazine melting point and boiling point

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxypyrazine

Cat. No.: B1368392

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An In-Depth Technical Guide to the Physicochemical Properties of **5-Chloro-2-hydroxypyrazine**

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing in-depth information on the core physicochemical properties of **5-Chloro-2-hydroxypyrazine**. With a focus on scientific integrity and practical application, this document elucidates not just the "what" but the "why" behind the data, grounding it in established experimental principles.

Introduction: The Significance of 5-Chloro-2-hydroxypyrazine

5-Chloro-2-hydroxypyrazine (CAS No: 89180-45-0) is a heterocyclic organic compound belonging to the pyrazine family.^{[1][2][3]} Pyrazines are a class of aromatic compounds that are of significant interest in medicinal chemistry due to their presence in numerous biologically active molecules and FDA-approved drugs.^{[4][5]} The incorporation of a chlorine atom and a hydroxyl group into the pyrazine ring creates a versatile chemical scaffold. The chlorine atom, a common halogen in pharmaceuticals, can modulate a molecule's lipophilicity, metabolic stability, and binding interactions with biological targets.^{[4][5]}

Understanding the fundamental physicochemical properties of this compound, such as its melting and boiling points, is a critical first step in its application as a building block in drug discovery and development.^[6] These parameters dictate storage conditions, reaction kinetics, purification strategies, and formulation development.

Core Physicochemical & Structural Data

The intrinsic properties of **5-Chloro-2-hydroxypyrazine** are foundational to its handling, reactivity, and application in synthesis. The data presented below has been consolidated from verified chemical data sources.

Property	Value	Source(s)
CAS Number	89180-45-0	[1] [2] [7] [8]
Molecular Formula	C ₄ H ₃ ClN ₂ O	[1] [2] [3] [7]
Molecular Weight	130.53 g/mol	[7] [9]
IUPAC Name	5-chloropyrazin-2-ol	[8]
Synonyms	5-Chloropyrazin-2(1H)-one, 2-hydroxy-5-chloropyrazine	[2] [3] [7]
Appearance	Yellow powder	[10]
Melting Point	138-140 °C	[7] [10]
Boiling Point	Not experimentally determined (Predicted: >240 °C)	[11]
Density	1.55 ± 0.1 g/cm ³ (Predicted)	[7] [10]

Experimental Determination of Physicochemical Properties

The trustworthiness of physicochemical data hinges on the robustness of the experimental methods used for its determination. The protocols described below represent standard, self-validating systems for characterizing crystalline organic compounds.

Melting Point Determination: A Protocol Grounded in Thermodynamics

The melting point is a definitive characteristic of a pure crystalline solid. The narrow range of 138-140 °C for **5-Chloro-2-hydroxypyrazine** suggests a high degree of purity.[7][10] The choice of a capillary-based method, such as the one described here, is standard practice due to its accuracy, small sample requirement, and controlled heating rate.

Experimental Protocol: Digital Melting Point Apparatus

- **Sample Preparation:** A small amount of the dry **5-Chloro-2-hydroxypyrazine** powder is finely crushed on a watch glass. A capillary tube, sealed at one end, is tapped into the powder to pack a small sample (2-3 mm in height).
- **Apparatus Setup:** The packed capillary is placed into the heating block of a digital melting point apparatus.
- **Ramp Rate Selection:** A slow ramp rate (e.g., 1-2 °C per minute) is crucial near the expected melting point. A faster rate can be used initially to approach the anticipated range, but slowing the rate ensures thermal equilibrium between the sample and the heating block, preventing erroneously high readings.
- **Observation and Recording:** The initial melting point is recorded as the temperature at which the first liquid drop appears. The final melting point is the temperature at which the entire sample becomes a clear liquid. A narrow range between these two points is indicative of high purity.

Visualizing the Melting Point Determination Workflow

The following diagram illustrates the logical flow of the melting point determination protocol, emphasizing the critical control points that ensure data integrity.

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